

Solubility Profile of Tert-butyl 2-(methylamino)acetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 2-(methylamino)acetate*

Cat. No.: *B7771382*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility of **tert-butyl 2-(methylamino)acetate** (also known as N-methylglycine tert-butyl ester), a key intermediate in pharmaceutical and agrochemical synthesis. Due to the limited availability of specific quantitative solubility data in peer-reviewed literature, this document consolidates available data, provides a qualitative solubility profile based on its chemical structure and related compounds, and details a standardized experimental protocol for determining its solubility in common laboratory solvents. This guide is intended to assist researchers and drug development professionals in handling, processing, and developing formulations involving this compound.

Introduction

Tert-butyl 2-(methylamino)acetate is a glycine derivative valued in organic synthesis, particularly in peptide synthesis and the preparation of active pharmaceutical ingredients (APIs) [1]. Its molecular structure, featuring a tert-butyl ester group and a secondary amine, dictates its physicochemical properties, including its solubility. The tert-butyl ester group enhances stability and provides lipophilicity, while the methylamino moiety introduces a polar, basic center that can engage in hydrogen bonding and acid-base reactions. A thorough understanding of its solubility in a variety of solvents is critical for its efficient use in synthesis, purification, and formulation.

Physicochemical Properties

- IUPAC Name: **tert-butyl 2-(methylamino)acetate**
- Synonyms: N-Methylglycine tert-butyl ester, Sarcosine tert-butyl ester
- CAS Number: 5616-81-9
- Molecular Formula: C₇H₁₅NO₂
- Molecular Weight: 145.20 g/mol
- Appearance: Colorless to white crystalline powder (hydrochloride salt)[\[2\]](#)
- Melting Point: 137-141 °C (decomposes) (hydrochloride salt)[\[1\]](#)

Solubility Data

Quantitative solubility data for **tert-butyl 2-(methylamino)acetate** in a wide range of common laboratory solvents is not extensively reported in the public domain. However, the available data and qualitative descriptions are summarized below.

Quantitative Solubility Data

The following table presents the known quantitative solubility data for **tert-butyl 2-(methylamino)acetate**.

Solvent	Temperature (°C)	Solubility (mg/mL)	Reference
Methanol	Not Specified	150	[1]

Note: The reported solubility was "0.3 gram in 2 mL MeOH"[\[1\]](#).

Qualitative Solubility Profile

Based on its chemical structure and information on its hydrochloride salt, a general qualitative solubility profile can be inferred. The presence of the polar amino group and the ester

functionality suggests some solubility in polar solvents, while the tert-butyl group contributes to solubility in non-polar organic solvents.

- Water: The hydrochloride salt of **tert-butyl 2-(methylamino)acetate** is reported to be soluble in water[2]. The free base is expected to have limited solubility in neutral water but should be soluble in acidic aqueous solutions due to the formation of the corresponding ammonium salt.
- Polar Protic Solvents (e.g., Ethanol): Given its high solubility in methanol, it is expected to be readily soluble in other short-chain alcohols like ethanol.
- Polar Aprotic Solvents (e.g., Acetone, Ethyl Acetate, Tetrahydrofuran): Good solubility is anticipated in these solvents due to the presence of the polar ester and amino groups.
- Non-Polar Solvents (e.g., Dichloromethane, Toluene, Diethyl Ether): The tert-butyl group suggests that the compound will be soluble in these solvents.
- Apolar Solvents (e.g., Heptane, Hexane): Solubility is expected to be limited in highly apolar solvents.

Experimental Protocol for Solubility Determination

To obtain precise and reliable solubility data for **tert-butyl 2-(methylamino)acetate** in specific solvents, the following gravimetric method is recommended.

Materials and Equipment

- **Tert-butyl 2-(methylamino)acetate**
- Selected solvents (e.g., water, ethanol, acetone, ethyl acetate, dichloromethane, toluene, heptane)
- Analytical balance (accurate to ± 0.1 mg)
- Vials with screw caps
- Thermostatic shaker or magnetic stirrer with temperature control

- Centrifuge
- Syringe filters (0.45 μm)
- Pipettes
- Oven

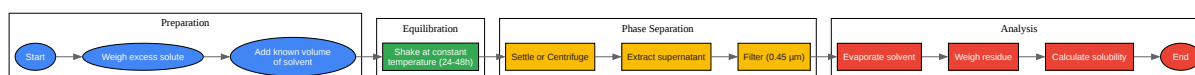
Procedure

- **Sample Preparation:** Add an excess amount of **tert-butyl 2-(methylamino)acetate** to a pre-weighed vial.
- **Solvent Addition:** Add a known volume or mass of the desired solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatic shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$). Shake the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle. Alternatively, centrifuge the vial to facilitate phase separation.
- **Sample Extraction:** Carefully withdraw a known volume of the supernatant using a pre-warmed pipette, ensuring no solid particles are disturbed.
- **Filtration:** Pass the extracted supernatant through a syringe filter to remove any remaining solid particles.
- **Solvent Evaporation:** Transfer a known volume or mass of the clear, saturated solution to a pre-weighed, dry container. Evaporate the solvent completely in an oven at a temperature below the decomposition point of the compound.
- **Mass Determination:** Once the solvent is fully evaporated, cool the container to room temperature in a desiccator and weigh it on the analytical balance.
- **Calculation:** The solubility (S) in mg/mL is calculated using the following formula:

$S \text{ (mg/mL)} = (\text{Mass of container with residue} - \text{Mass of empty container}) / \text{Volume of the aliquot of saturated solution taken}$

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for determining the solubility of **tert-butyl 2-(methylamino)acetate**.



[Click to download full resolution via product page](#)

Workflow for Gravimetric Solubility Determination.

Conclusion

While comprehensive quantitative solubility data for **tert-butyl 2-(methylamino)acetate** remains limited in the scientific literature, this guide provides the currently available information and a qualitative assessment of its solubility profile. The provided experimental protocol offers a reliable method for researchers to determine precise solubility values in solvents relevant to their specific applications. A deeper understanding of its solubility will facilitate the optimization of reaction conditions, purification processes, and the development of novel formulations in the pharmaceutical and chemical industries.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5616-81-9(Tert-butyl 2-(methylamino)acetate) | Kuujia.com [kuujia.com]
- 2. tert-butyl N-methylglycinate [chembk.com]
- To cite this document: BenchChem. [Solubility Profile of Tert-butyl 2-(methylamino)acetate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7771382#solubility-of-tert-butyl-2-methylamino-acetate-in-common-lab-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com